

Application Notes and Protocols for the Chromatographic Analysis of N-Nitroso Teneligliptin

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Compound of Interest

Compound Name: *N-Nitroso Teneligliptin*

Cat. No.: *B15815943*

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Abstract

The emergence of N-nitroso compounds as potential genotoxic impurities in pharmaceutical products has necessitated the development of highly sensitive and specific analytical methods for their detection and quantification. **N-Nitroso Teneligliptin**, a potential impurity in the antidiabetic drug Teneligliptin, requires robust analytical control to ensure patient safety. This document provides a comprehensive guide for researchers, scientists, and drug development professionals on the strategic selection of chromatographic columns for the analysis of **N-Nitroso Teneligliptin**. It delves into the theoretical basis for column selection, offers a comparative analysis of suitable stationary phases, and presents a detailed experimental protocol for its determination by Ultra-Performance Liquid Chromatography-Tandem Mass Spectrometry (UPLC-MS/MS).

Introduction: The Imperative for Controlling N-Nitroso Teneligliptin

Teneligliptin is a dipeptidyl peptidase-4 (DPP-4) inhibitor used in the management of type 2 diabetes mellitus. As with many pharmaceutical active ingredients (APIs) containing secondary or tertiary amine functionalities, Teneligliptin has the potential to form N-nitroso derivatives under certain conditions, such as during synthesis, formulation, or storage in the presence of nitrosating agents.[1] N-nitrosamines are classified as a "cohort of concern" due to their potential carcinogenic properties, leading regulatory agencies worldwide to establish stringent control limits for their presence in drug products.[2]

N-Nitroso Teneligliptin is a nitrosamine drug substance-related impurity (NDSRI), meaning it is structurally similar to the parent drug.[1] The control of such impurities presents unique analytical challenges, primarily in achieving adequate separation from the API, which is typically present in vast excess, and from other related substances and degradation products.[3][4] A highly selective and sensitive analytical method is therefore not just a regulatory requirement but a critical component of ensuring the quality and safety of Teneligliptin-containing medicines. The foundation of such a method lies in the judicious selection of the chromatographic column.

Theoretical Framework for Column Selection

The choice of a chromatographic column is a multifactorial decision guided by the physicochemical properties of the analyte and the desired separation mechanism. For **N-Nitroso Teneligliptin**, a successful separation hinges on exploiting the subtle differences between it, the parent Teneligliptin molecule, and other potential impurities.

Physicochemical Properties of N-Nitroso Teneligliptin and Related Compounds

While experimental data for the physicochemical properties of **N-Nitroso Teneligliptin** are not readily available in public literature, we can infer its likely chromatographic behavior based on its structure and the known properties of Teneligliptin and other nitrosamines.

- **Polarity and logP:** Teneligliptin is a moderately polar molecule. The introduction of a nitroso (-N=O) group to one of the amine nitrogens to form **N-Nitroso Teneligliptin** is expected to slightly increase its polarity and decrease its lipophilicity (logP). This is because the nitroso group is polar. This slight shift in polarity is a key factor to leverage for chromatographic separation in reversed-phase HPLC.

- **pKa:** Teneligliptin has multiple basic nitrogen atoms, contributing to its overall pKa. The nitrosation of one of these amines will alter the electron distribution in the molecule and likely change its basicity. This change in pKa can be exploited by adjusting the mobile phase pH to selectively alter the retention of the parent drug and its nitrosamine impurity.
- **UV Absorbance:** N-nitrosamines characteristically exhibit two UV absorbance maxima: a strong absorption around 230 nm ($\pi \rightarrow \pi^*$ transition) and a weaker absorption in the 330-340 nm range ($n \rightarrow \pi^*$ transition).^{[5][6]} This property is crucial for detection using a UV or PDA detector, although for trace-level analysis, mass spectrometry is the preferred detection method.^[7]

Potential Impurities and Degradants of Teneligliptin

A robust chromatographic method must be able to resolve **N-Nitroso Teneligliptin** from not only the parent drug but also from other known impurities and degradation products. Forced degradation studies on Teneligliptin have shown that it degrades under basic, oxidative (peroxide), and thermal stress conditions.^{[3][4][8][9]} It is relatively stable under acidic and photolytic conditions.^{[3][4][8][9]} Therefore, the analytical method must demonstrate specificity against these potential degradants.

Comparative Analysis of Recommended Stationary Phases

Based on the inferred properties of **N-Nitroso Teneligliptin** and successful methods for other NDSRIs, several reversed-phase stationary phases are recommended for consideration. The selection should be guided by a thorough screening process to identify the column that provides the optimal balance of retention, resolution, and peak shape.

Stationary Phase Chemistry	Separation Principle	Rationale for N-Nitroso Teneligliptin Analysis	Potential Advantages	Considerations
C18 (Octadecylsilane)	Hydrophobic interactions.	The workhorse of reversed-phase chromatography, offering good retention for moderately polar compounds like Teneligliptin and its N-nitroso derivative.	Widely available, well-characterized, and often provides a good starting point for method development. [10]	May not always provide sufficient selectivity to resolve closely related compounds.
Phenyl-Hexyl	Hydrophobic and π - π interactions.	The phenyl group offers alternative selectivity through π - π interactions with the aromatic rings present in Teneligliptin and its nitrosamine.	Can provide enhanced resolution for aromatic and unsaturated compounds compared to C18. [11]	The degree of π - π interaction can be sensitive to the mobile phase composition.
Biphenyl	Hydrophobic and enhanced π - π interactions.	The biphenyl ligand provides stronger π - π interactions than a phenyl-hexyl phase, which can be beneficial for resolving structurally similar aromatic compounds.	Has shown success in the separation of other NDSRIs like N-nitroso-propranolol. [3] [12]	May exhibit different selectivity profiles compared to more traditional phases, requiring specific method development.

Pentafluorophenyl (PFP)	A combination of hydrophobic, dipole-dipole, and π - π interactions.	The electron-rich fluorine atoms provide unique selectivity for polar and aromatic compounds, particularly those with electron-donating groups.	Can offer orthogonal selectivity to C18 and phenyl-based phases, which is useful for separating isomers and closely related structures.	Retention mechanisms can be more complex, and method optimization may require more effort.
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Experimental Protocol: UPLC-MS/MS Method for N-Nitroso Teneligliptin

This protocol outlines a starting point for the development and validation of a UPLC-MS/MS method for the quantification of **N-Nitroso Teneligliptin** in drug substances and formulated products. Optimization of these conditions will be necessary for specific sample matrices.

Instrumentation and Materials

- UPLC System: A high-performance UPLC system equipped with a binary solvent manager, sample manager, and column heater.
- Mass Spectrometer: A tandem quadrupole mass spectrometer with an electrospray ionization (ESI) source.[\[7\]](#)
- Chromatographic Column: Waters Acquity UPLC HSS T3 (2.1 x 100mm, 1.8 μ m) or equivalent.[\[13\]](#) Alternative columns to screen include those with Phenyl-Hexyl and Biphenyl stationary phases.
- Reference Standards: **N-Nitroso Teneligliptin**, Teneligliptin, and any known impurities.[\[5\]](#) [\[14\]](#)[\[15\]](#)
- Reagents: Formic acid (LC-MS grade), Acetonitrile (LC-MS grade), Methanol (LC-MS grade), and ultrapure water.

Chromatographic Conditions

- Mobile Phase A: 0.1% Formic acid in water
- Mobile Phase B: 0.1% Formic acid in acetonitrile/methanol (50:50, v/v)
- Flow Rate: 0.4 mL/min
- Column Temperature: 40 °C
- Injection Volume: 2 µL
- Gradient Program:

Time (min)	%A	%B
0.0	95	5
1.0	95	5
8.0	20	80
9.0	20	80
9.1	95	5
12.0	95	5

Mass Spectrometric Conditions

- Ionization Mode: Positive Electrospray Ionization (ESI+)
- Capillary Voltage: 3.5 kV
- Source Temperature: 150 °C
- Desolvation Temperature: 400 °C
- Desolvation Gas Flow: 800 L/hr
- Cone Gas Flow: 50 L/hr

- **MRM Transitions:** To be determined by infusing a standard solution of **N-Nitroso Teneligliptin**. A precursor ion corresponding to $[M+H]^+$ is expected. At least two product ions should be monitored for confident identification and quantification.

Standard and Sample Preparation

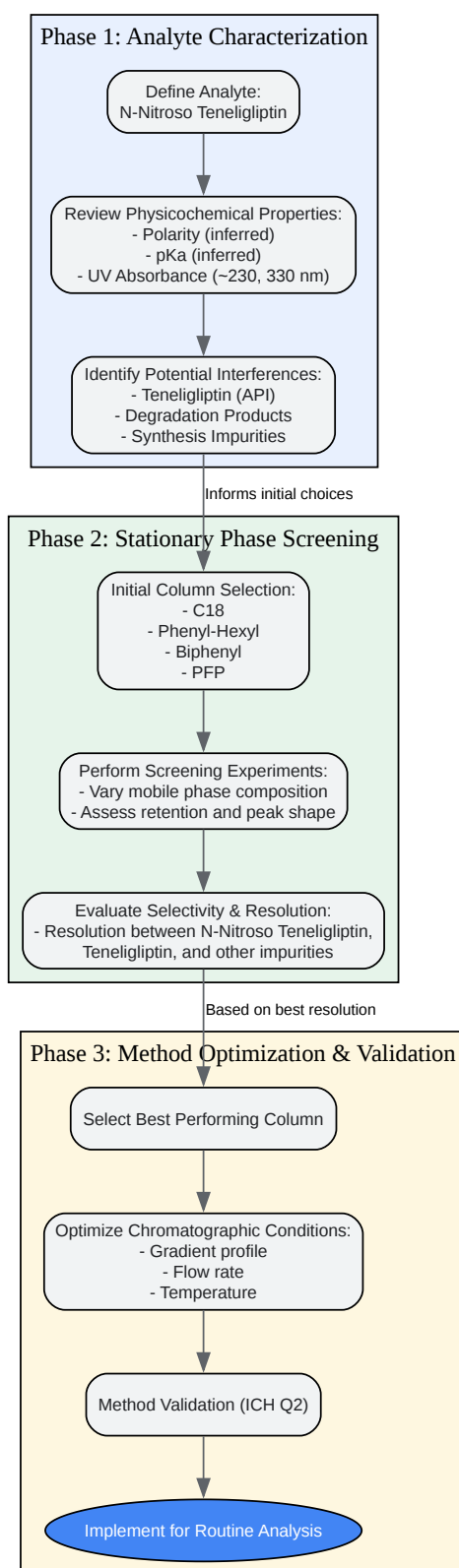
- **Standard Stock Solution (100 µg/mL):** Accurately weigh about 1 mg of **N-Nitroso Teneligliptin** reference standard into a 10 mL volumetric flask. Dissolve and dilute to volume with methanol.
- **Working Standard Solutions:** Prepare a series of working standard solutions by diluting the stock solution with the initial mobile phase composition (95:5 Mobile Phase A:B) to cover the expected concentration range of the impurity.
- **Sample Preparation (Drug Substance):** Accurately weigh about 25 mg of the Teneligliptin drug substance into a 50 mL volumetric flask. Dissolve and dilute to volume with methanol. Filter through a 0.22 µm PVDF syringe filter before analysis.
- **Sample Preparation (Drug Product):** Crush a sufficient number of tablets to obtain a powder equivalent to one tablet's dosage. Transfer the powder to a suitable volumetric flask to achieve a final concentration of approximately 0.5 mg/mL of Teneligliptin in methanol. Sonicate for 15 minutes, dilute to volume, and centrifuge. Filter the supernatant through a 0.22 µm PVDF syringe filter before analysis.

Method Validation and System Suitability

The developed method must be validated according to ICH Q2(R1) guidelines, demonstrating its specificity, linearity, range, accuracy, precision, and robustness.^{[10][16]} System suitability tests, including retention time reproducibility, peak asymmetry, and theoretical plates, should be performed before each analytical run to ensure the performance of the chromatographic system.

Visualization of the Column Selection Workflow

The following diagram illustrates the logical process for selecting an appropriate chromatographic column for the analysis of **N-Nitroso Teneligliptin**.

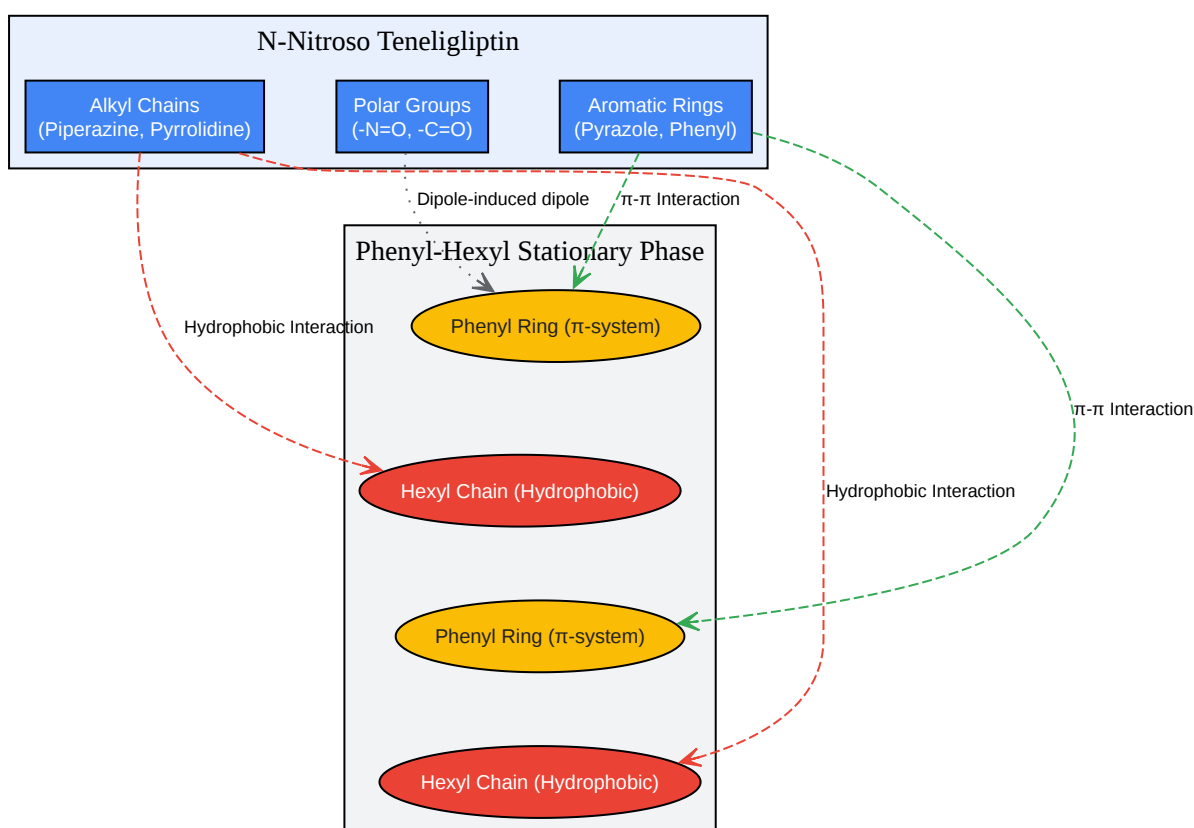


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Caption: A workflow diagram illustrating the systematic approach to column selection for **N-Nitroso Teneligliptin** analysis.

Molecular Interactions with Stationary Phase

The following diagram conceptualizes the interactions between **N-Nitroso Teneligliptin** and a Phenyl-Hexyl stationary phase, highlighting the multiple interaction modes that contribute to retention and selectivity.



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Caption: Conceptual diagram of interactions between **N-Nitroso Teneligliptin** and a Phenyl-Hexyl stationary phase.

Conclusion

The selection of an appropriate chromatographic column is a cornerstone for the development of a reliable method for the analysis of **N-Nitroso Teneligliptin**. A systematic approach, beginning with an understanding of the analyte's properties and potential interferences, followed by a screening of stationary phases with orthogonal selectivities, is paramount. While C18 columns provide a solid starting point, phases offering alternative selectivities, such as Phenyl-Hexyl and Biphenyl, should be strongly considered to achieve the necessary resolution from the parent drug and its other impurities. The provided UPLC-MS/MS protocol serves as a robust foundation for method development, which, when coupled with rigorous validation, will ensure the accurate and precise monitoring of this potential genotoxic impurity, thereby safeguarding patient health.

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